

proper storage and handling of LY2979165

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Compound of Interest

Compound Name: LY2979165

Cat. No.: B1651637

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Technical Support Center: LY2979165

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and experimental use of **LY2979165**.

Frequently Asked Questions (FAQs)

Q1: What is **LY2979165**?

A1: **LY2979165** is an orthosteric agonist of the metabotropic glutamate receptor 2 (mGluR2).[1] It is the alanine prodrug of 2812223, which is a selective and potent mGluR2 agonist.[2] It has been investigated for its potential as an antidepressant and in studies related to psychiatric disorders.[1][3]

Q2: What is the mechanism of action of **LY2979165**?

A2: **LY2979165** acts as an agonist at the mGluR2, which is a G-protein coupled receptor. Activation of mGluR2 is typically associated with the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. In the central nervous system, presynaptic mGluR2s act as autoreceptors to inhibit glutamate release.

Q3: What are the primary research applications for **LY2979165**?

A3: **LY2979165** is primarily used in neuroscience research, particularly in studies investigating the role of the glutamatergic system in psychiatric conditions.[3] A notable application is in

pharmacological magnetic resonance imaging (phMRI) studies to assess its ability to modulate the effects of N-methyl-D-aspartate (NMDA) receptor antagonists like ketamine.[4][5]

Q4: Is **LY2979165** intended for human use?

A4: No, **LY2979165** is sold for research purposes only and is not for human consumption.[1]

Troubleshooting and Handling Guide

Storage and Stability

Q5: How should I store the solid (powder) form of **LY2979165**?

A5: The solid form of **LY2979165** should be stored at -20°C for long-term stability, where it can be kept for up to three years.[1] Some suppliers also indicate storage at 4°C is acceptable for shorter periods.[6][7]

Q6: How should I store **LY2979165** once it is in solution?

A6: Stock solutions of **LY2979165** should be aliquoted to avoid repeated freeze-thaw cycles.[2] For optimal stability, store these aliquots at -80°C, where they can be viable for up to a year.[1] For shorter-term storage of up to one month, -20°C is also suitable.[2]

Storage Condition	Powder	In Solvent
-80°C	Not specified	Up to 1 year[1] (or 6 months[2])
-20°C	Up to 3 years[1]	Up to 1 month[2]
4°C	Sealed, away from moisture[2]	Not recommended
Shipping	Ambient temperature or with blue ice[1]	Not applicable

Solubility and Solution Preparation

Q7: In which solvents is **LY2979165** soluble?

A7: **LY2979165** has good solubility in aqueous solutions but is poorly soluble in dimethyl sulfoxide (DMSO).

Solvent	Concentration	Notes
Water (H ₂ O)	40 mg/mL (102.45 mM)[1]	Sonication is recommended to aid dissolution.[1]
≥ 50 mg/mL (128.07 mM)[2]		
Phosphate-Buffered Saline (PBS)	50 mg/mL (128.07 mM)[2]	Ultrasonic assistance is needed.[2]
Dimethyl Sulfoxide (DMSO)	< 1 mg/mL (2.56 mM)[1][2]	Sonication and heating are recommended.[1]

Q8: I am having trouble dissolving **LY2979165**. What should I do?

A8: For aqueous solutions, sonication is recommended to facilitate dissolution.[1] If you are using DMSO, both sonication and gentle heating can be applied.[1] For in vivo experiments requiring a specific formulation, a co-solvent system may be necessary.

Q9: My **LY2979165** solution appears to have precipitated after storage. Can I still use it?

A9: Precipitation can occur if the compound's solubility limit is exceeded or due to improper storage. It is recommended to warm the solution and sonicate to try and redissolve the precipitate. If it does not fully redissolve, it is best to prepare a fresh solution to ensure accurate dosing.

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution

- Weigh the desired amount of **LY2979165** powder in a sterile conical tube.
- Add the appropriate volume of sterile, purified water to achieve the target concentration (e.g., 40 mg/mL).
- Vortex the solution briefly to suspend the powder.

- Place the tube in a sonicator bath and sonicate until the solution is clear and all solid has dissolved.
- For cell-based assays, it is recommended to sterilize the solution by passing it through a 0.22 μm filter.[\[2\]](#)
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C .

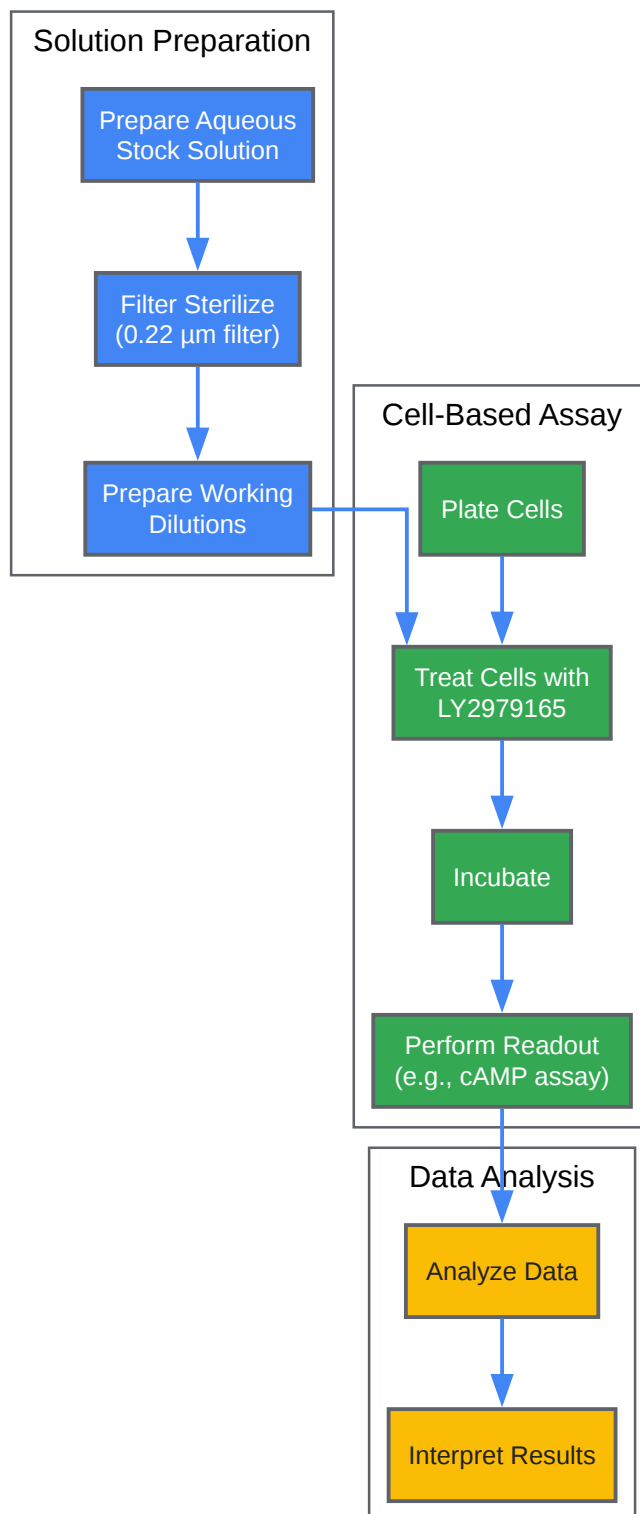
Protocol 2: Preparation of an In Vivo Formulation

This protocol is adapted from a common method for compounds with low aqueous solubility at neutral pH, though **LY2979165** has good water solubility, this may be useful for specific experimental needs.

- First, prepare a stock solution of **LY2979165** in DMSO (e.g., 1.0 mg/mL). Gentle warming and sonication may be required.
- Prepare a 20% solution of SBE- β -CD (sulfobutylether- β -cyclodextrin) in sterile saline.
- To prepare the final working solution, add 100 μL of the DMSO stock solution to 900 μL of the 20% SBE- β -CD in saline solution.[\[8\]](#)
- Mix the solution thoroughly until it is clear. This will yield a final solution with 10% DMSO.
- It is recommended to prepare this working solution fresh on the day of the experiment.[\[8\]](#)

Visualized Workflows and Pathways

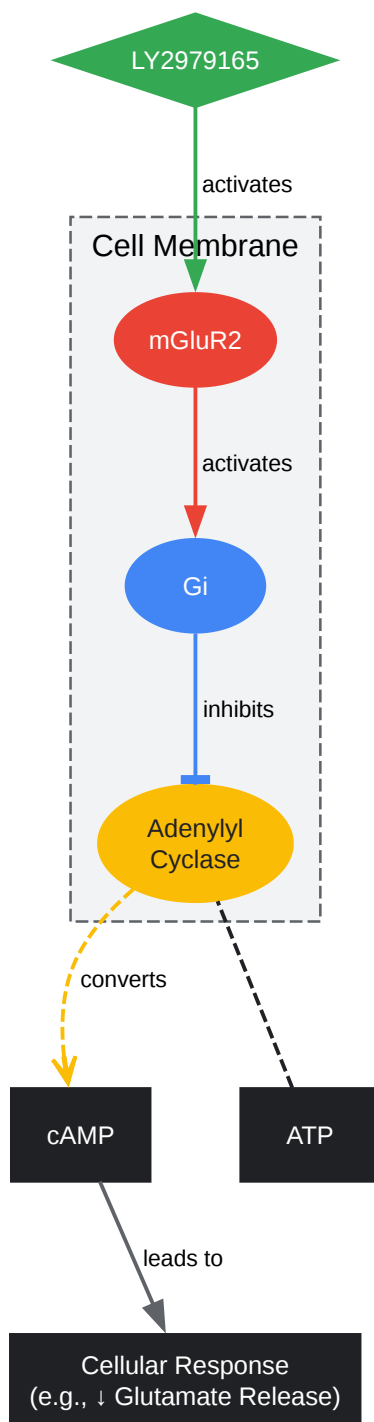
Experimental Workflow: In Vitro Assay



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Caption: A typical experimental workflow for an in vitro cell-based assay using **LY2979165**.

Simplified mGluR2 Signaling Pathway

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Caption: Simplified signaling pathway for the mGluR2 agonist **LY2979165**.

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